

Application Note: Techniques for Measuring the Vapor Pressure of Spirambrene

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Compound of Interest

Compound Name: *Spirambrene*

Cat. No.: *B16213631*

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Audience: Researchers, scientists, and drug development professionals.

1. Introduction

Spirambrene is a versatile spirocyclic compound utilized in organic synthesis, medicinal chemistry, and notably, the fragrance industry.[1][2] Its unique woody and ambery scent profile makes it a valuable ingredient in perfumes and other scented products.[2] The vapor pressure of a fragrance ingredient is a critical physicochemical property, as it directly influences its volatility, diffusion, and perceived intensity over time (longevity). Accurate vapor pressure data is essential for formulation development, ensuring product stability, and for regulatory compliance, including environmental risk assessment.

Spirambrene is characterized as a colorless to pale yellow liquid with a high boiling point (~252 °C) and low volatility.[3][4] Its reported vapor pressure is approximately 0.39 Pa to 0.52 Pa at 20°C, classifying it as a low-volatility organic compound (LVOC).[3][5] This application note provides detailed protocols for established methods suitable for accurately measuring the vapor pressure of low-volatility compounds like **Spirambrene**.

2. Data Presentation

Physicochemical Properties of Spirambrene

The following table summarizes key properties of **Spirambrene**, which are essential for selecting an appropriate vapor pressure measurement technique and for subsequent calculations.

Property	Value	Reference(s)
Molecular Formula	C ₁₅ H ₂₆ O ₂	[1][3]
Molecular Weight	238.36 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[1][4]
CAS Number	121251-67-0, 121251-68-1 (diastereoisomers)	[1][3][6]
Boiling Point	~252 °C	[3][4]
Reported Vapor Pressure	0.0039 hPa (0.39 Pa) at 20°C	[3][5]
Density	0.99 g/cm ³ (Lit.)	[1]

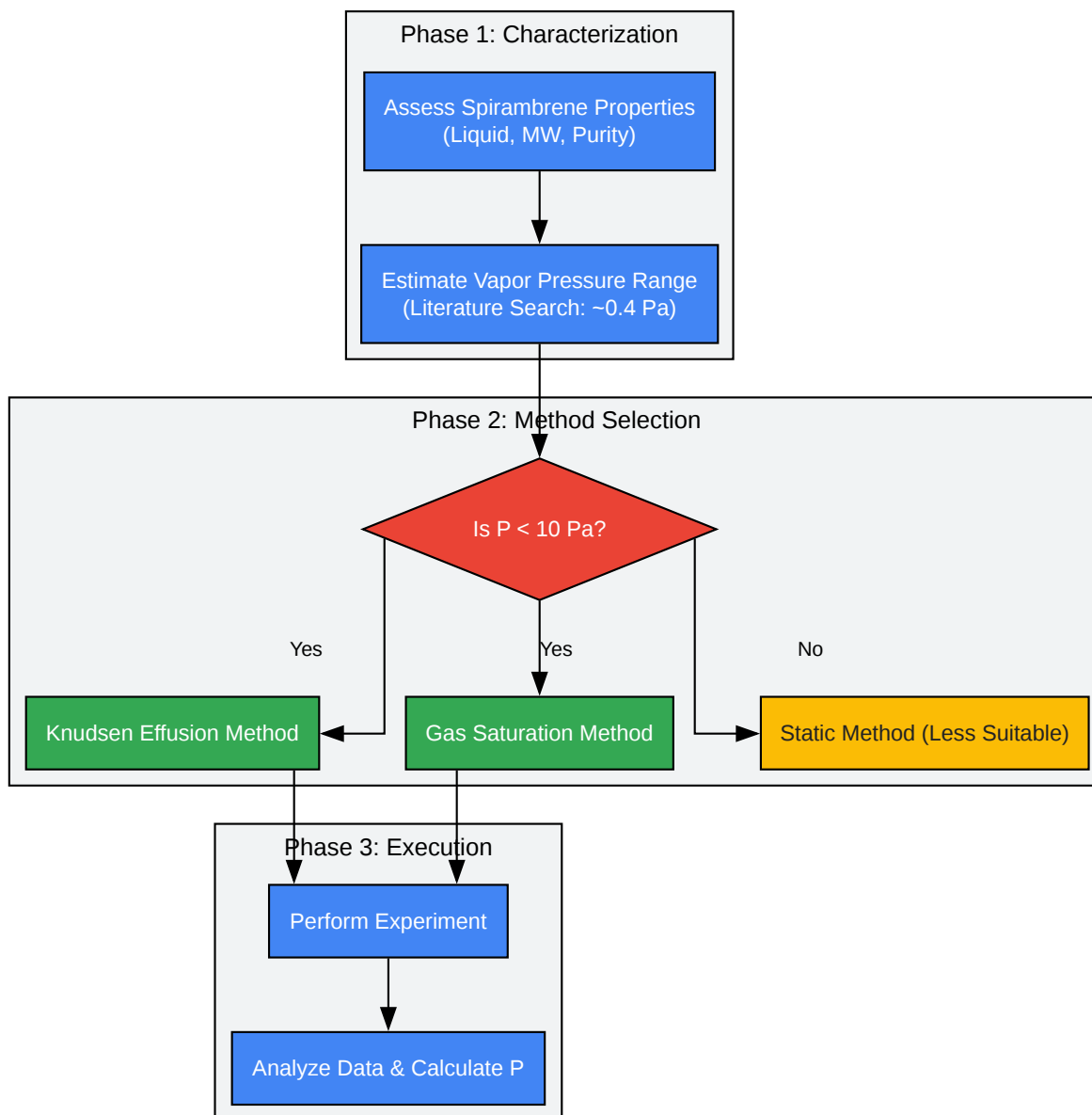
Comparison of Recommended Vapor Pressure Measurement Techniques

Given **Spirambrene**'s low volatility, several methods are applicable. The table below compares the most suitable techniques.

Technique	Principle	Applicable Pressure Range	Advantages	Disadvantages
Knudsen Effusion Method	Gravimetric; measures the rate of mass loss of a substance effusing through a small orifice into a vacuum.[7][8]	10^{-10} Pa to 1 Pa (extendable to 10^5 Pa)	High precision for low-volatility substances; requires small sample size; OECD approved method (Guideline 104). [7][9][10]	Requires high vacuum; sensitive to sample purity; orifice calibration is critical.
Gas Saturation Method	Dynamic; an inert gas is saturated with the compound's vapor, and the amount of vapor is quantified.[11][12]	10^{-6} Pa to 1 kPa	Highly accurate for low pressures; effect of impurities is predictable; OECD approved method (Guideline 104). [11][13][14]	Can be slow to reach saturation; flow rate must be carefully controlled; potential for aerosol formation.
Static Method	Direct; measures the equilibrium vapor pressure of a degassed sample in a closed, thermostatted vessel.[14][15]	> 10 Pa (typically)	Conceptually simple; direct pressure measurement.	Difficult for very low pressures; requires thorough degassing of the sample; risk of time-dependent errors.[16]

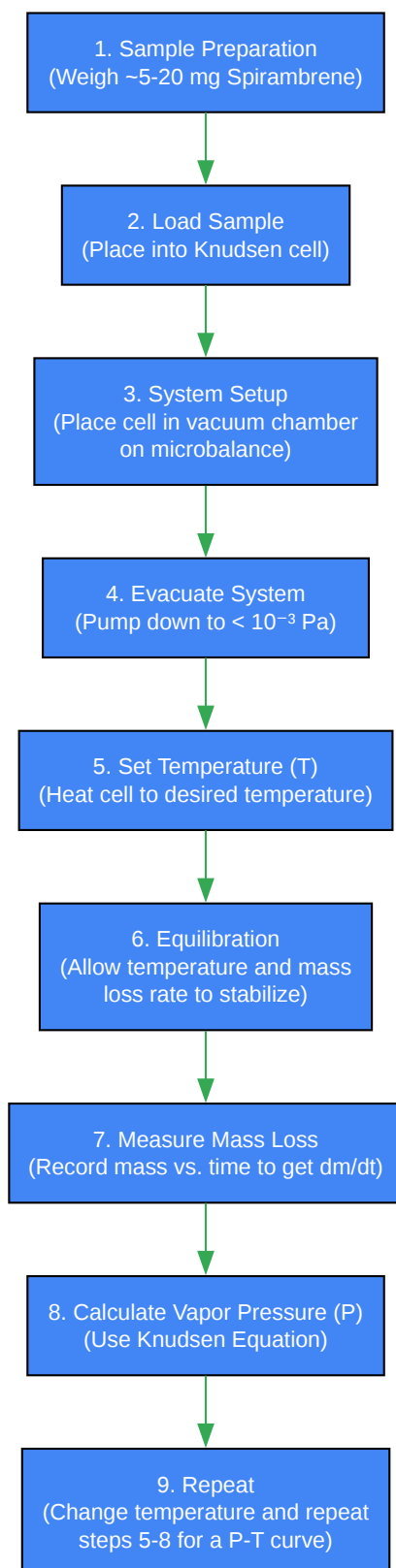
3. Experimental Workflows and Relationships

The following diagrams illustrate the decision-making process for technique selection, the experimental workflow for a recommended method, and the fundamental thermodynamic relationship used for data analysis.



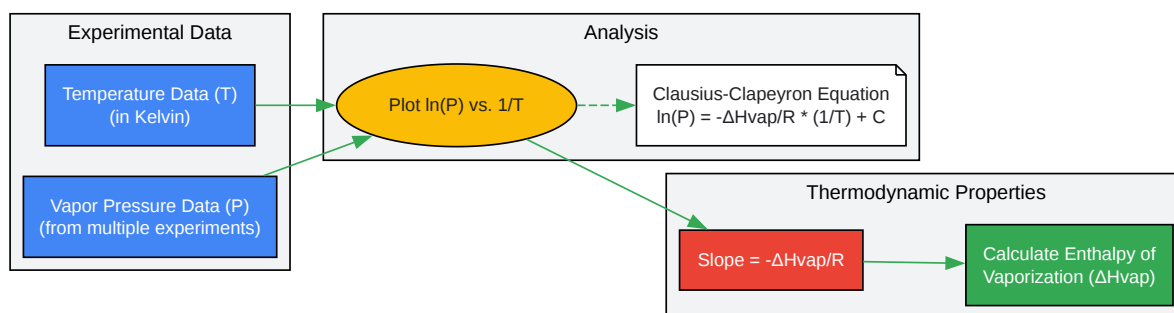
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Caption: Workflow for selecting a vapor pressure measurement technique.



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Caption: Experimental workflow for the Knudsen Effusion method.



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Caption: Logical relationship for determining enthalpy of vaporization.

4. Experimental Protocols

Protocol 1: Knudsen Effusion Method

This method is highly recommended for the low vapor pressure of **Spirambrene**. It is a dynamic gravimetric technique based on the rate of mass loss of a sample effusing through a calibrated orifice into a vacuum.^{[7][8][10]}

4.1.1 Principle

Under high vacuum, the rate of mass loss (dm/dt) from a thermostatted cell is proportional to the substance's vapor pressure (P). The relationship is described by the Knudsen-Hertz-Langmuir equation:

$$P = (dm/dt) / A * \sqrt{2 * \pi * R * T / M}$$

Where:

- P: Vapor Pressure (Pa)
- dm/dt : Rate of mass loss (kg/s)

- A: Area of the effusion orifice (m²)
- R: Ideal gas constant (8.314 J/(mol·K))
- T: Absolute temperature (K)
- M: Molar mass of **Spirambrene** (0.23836 kg/mol)

4.1.2 Apparatus

- Vapor Pressure Analyzer (VPA) or Thermogravimetric Analyzer (TGA) equipped for effusion measurements.
- High-vacuum system (rotary and turbomolecular pumps) capable of reaching $< 10^{-3}$ Pa.[9]
- Ultra-sensitive microbalance (resolution ≤ 0.1 μ g).
- Knudsen effusion cell with a precisely machined orifice (e.g., 0.2 to 1.0 mm diameter).
- Temperature controller and sample heater (stability ± 0.1 °C).
- Calibrated vacuum gauge.

4.1.3 Procedure

- Orifice Calibration: Before the experiment, the effective area (A) of the Knudsen cell orifice must be determined using a reference compound with a well-known vapor pressure (e.g., benzoic acid).
- Sample Preparation: Accurately weigh 5-20 mg of high-purity **Spirambrene** directly into the Knudsen cell.
- System Assembly: Place the loaded cell onto the microbalance within the vacuum chamber. Ensure a good thermal contact with the heating element.
- Evacuation: Seal the chamber and evacuate the system to a pressure below 10^{-3} Pa to ensure molecular flow conditions.

- Thermal Equilibration: Heat the sample to the first target temperature (e.g., 40 °C). Allow the system to equilibrate for at least 60-180 minutes, or until the sample temperature and the rate of mass loss are stable.[\[7\]](#)
- Measurement: Record the sample mass as a function of time for a prolonged period (e.g., 2-4 hours). The rate of mass loss (dm/dt) is determined from the slope of the linear portion of the mass vs. time plot.
- Temperature Stepping: Increase the temperature to the next setpoint (e.g., in 5 or 10 °C increments) and repeat steps 5 and 6. Collect data for at least 3-5 different temperatures.
- Calculation: For each temperature, calculate the vapor pressure using the Knudsen equation.

4.1.4 Data Analysis Plot the natural logarithm of the calculated vapor pressures (ln P) against the reciprocal of the absolute temperature (1/T). According to the Clausius-Clapeyron equation, this should yield a straight line from which the enthalpy of vaporization (ΔH_{vap}) can be determined. This plot can also be used to extrapolate the vapor pressure to other temperatures (e.g., 25 °C).

Protocol 2: Gas Saturation Method

This is another robust method for determining the vapor pressure of low-volatility substances. [\[11\]](#) It involves saturating a precisely metered stream of an inert carrier gas with the vapor of the substance and quantifying the amount of vapor transported.[\[13\]](#)

4.2.1 Principle

According to Dalton's Law of Partial Pressures, the vapor pressure (P) of the substance can be calculated from the amount of substance ($n_{\text{substance}}$) that has evaporated into a known volume of carrier gas (V_{gas}) at a total pressure (P_{total}) close to atmospheric. Assuming ideal gas behavior, the equation is:

$$P = (n_{\text{substance}} / (n_{\text{substance}} + n_{\text{gas}})) * P_{\text{total}} \approx (m / M) * R * T / V_{\text{gas}}$$

Where:

- P: Vapor Pressure (Pa)
- m: Mass of **Spirambrene** collected in the trap (kg)
- M: Molar mass of **Spirambrene** (0.23836 kg/mol)
- R: Ideal gas constant (8.314 J/(mol·K))
- T: Absolute temperature of the saturator (K)
- V_{gas}: Volume of carrier gas passed through the system (m³)

4.2.2 Apparatus

- Inert carrier gas supply (high-purity Nitrogen or Helium) with a mass flow controller.
- Saturator: A thermostatted column or vessel containing **Spirambrene** coated onto an inert support (e.g., glass beads or wool) to maximize surface area.
- Thermostatic bath or oven to maintain the saturator at a constant temperature (±0.1 °C).
- Vapor Trap: A cooled trap (cold finger) or a tube packed with a suitable sorbent (e.g., Tenax®) to quantitatively collect the **Spirambrene** vapor.
- Gas meter (e.g., bubble flow meter or wet test meter) to measure the total volume of gas.
- Analytical balance for weighing the trap.
- Gas chromatograph (GC-MS or GC-FID) if using sorbent traps for quantification.

4.2.3 Procedure

- Saturator Preparation: Coat the inert support material with **Spirambrene**. This can be done by dissolving a known amount of **Spirambrene** in a volatile solvent, wetting the support material, and gently evaporating the solvent under a stream of nitrogen.
- System Assembly: Assemble the apparatus: carrier gas source → flow controller → saturator (in thermostat) → trap → gas meter.

- **Flow Rate Validation:** To ensure saturation is achieved, the experiment must be conducted at several different carrier gas flow rates. The calculated vapor pressure should be independent of the flow rate in the appropriate operational range. Start with a low flow rate (e.g., 10-30 mL/min).
- **Thermal Equilibration:** Place the prepared saturator into the thermostat and allow it to reach the target temperature.
- **Saturation/Collection:** Pass the carrier gas through the saturator for a measured period. The **Spirambrene** vapor is carried out of the saturator and collected in the pre-weighed trap. The total volume of gas is recorded.
- **Quantification:** Determine the mass (m) of **Spirambrene** collected. For a cold trap, this is done by weighing the trap before and after the experiment. For a sorbent trap, the analyte is typically solvent-eluted and quantified by GC analysis against a calibration curve.
- **Calculation:** Use the mass of collected **Spirambrene** and the total volume of carrier gas to calculate the vapor pressure at the given temperature using the formula above.
- **Temperature Dependence:** Repeat the procedure at different temperatures to determine the vapor pressure curve and enthalpy of vaporization.

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